

# L-Idose-13C-3: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: L-Idose-13C-3

Cat. No.: B15141451

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **L-Idose-13C-3**, a stable isotope-labeled monosaccharide. The information herein is critical for ensuring the integrity and reliability of this compound in research and development applications.

## Stability Profile

**L-Idose-13C-3** is a stable isotope-labeled sugar used as a tracer in metabolic research and for quantitative analysis in drug development. While stable isotopes themselves do not decay, the chemical stability of the L-Idose molecule is a crucial consideration. The stability of L-Idose and its isotopologues is influenced by factors such as temperature, pH, and exposure to light.

One source notes the "inherent instability of idose derivatives", suggesting that careful handling and storage are necessary to prevent degradation.<sup>[1]</sup>

Table 1: Summary of Factors Affecting **L-Idose-13C-3** Stability

Parameter	Effect on Stability	Recommendations
Temperature	Elevated temperatures can accelerate degradation.	Store at recommended cool temperatures. Avoid repeated freeze-thaw cycles.
pH	Extremes in pH can lead to isomerization or degradation.	Maintain neutral pH for solutions. Buffer if necessary for experimental conditions.
Light	Exposure to UV or other high-energy light can potentially induce degradation.	Store in a light-protected container.
Oxidizing Agents	Can lead to the formation of iduronic acid or other oxidation products.	Avoid contact with strong oxidizing agents.

## Recommended Storage Conditions

Proper storage is paramount to maintaining the chemical purity and isotopic enrichment of **L-Idose-13C-3**. The recommended storage conditions can vary slightly between suppliers and are typically detailed in the Certificate of Analysis (CofA).[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Recommended Storage Conditions for L-Idose-13C Isomers

Product	Supplier	Recommended Storage	Shipping Conditions
L-Idose-13C-3	MedChemExpress	Room temperature in continental US; may vary elsewhere. Refer to Certificate of Analysis. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	Ambient
L-Idose-6-13C	Pharmaffiliates	2-8°C Refrigerator <a href="#">[5]</a>	Ambient
L-Idose (Aqueous Solution)	Biosynth	Store at <-15°C <a href="#">[6]</a>	-

For long-term storage, it is advisable to store the compound in a tightly sealed container, protected from light and moisture. For aqueous solutions, storage at -15°C or below is recommended to prevent degradation.[6]

## Handling and Experimental Protocols

Safe and effective handling of **L-Idose-13C-3** is essential to ensure user safety and product integrity. The following guidelines are based on the Safety Data Sheet (SDS) for L-[6-13C]IDOSE.[7]

## Personal Protective Equipment (PPE)

- Hand Protection: Wear chemical-impermeable gloves.
- Eye Protection: Use safety glasses or goggles.
- Skin and Body Protection: Wear suitable protective clothing.

## Handling Precautions

- Handle in a well-ventilated place.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Prevent fire caused by electrostatic discharge steam.

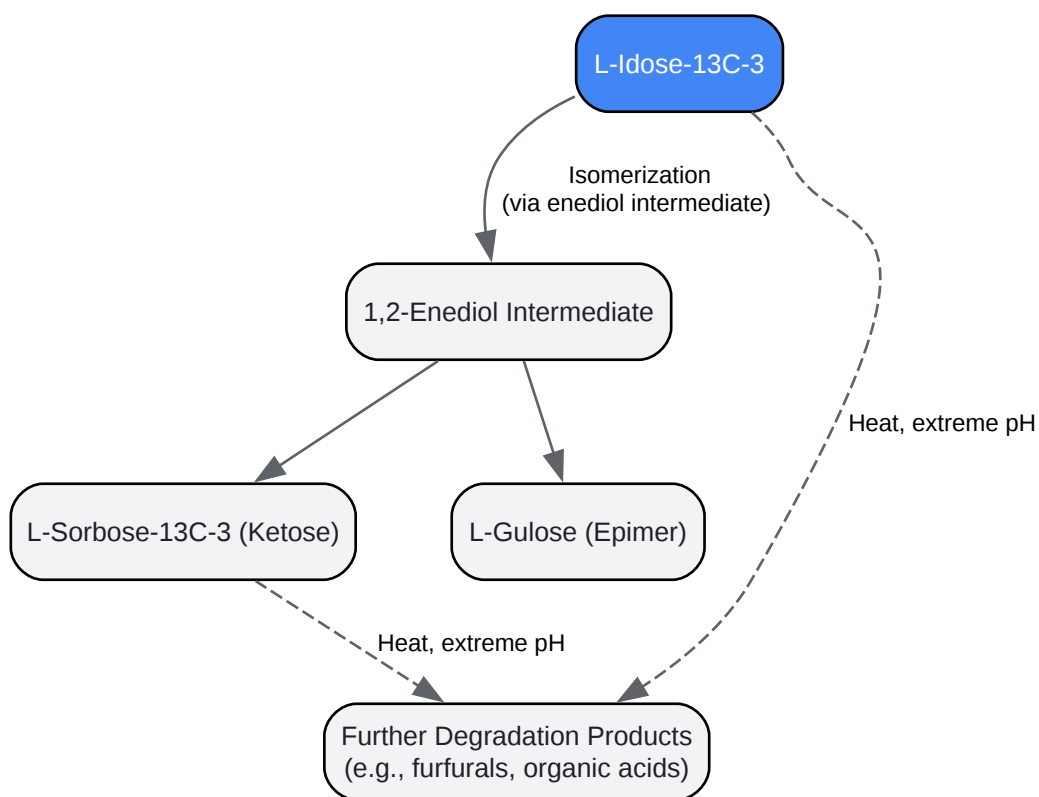
## Accidental Release Measures

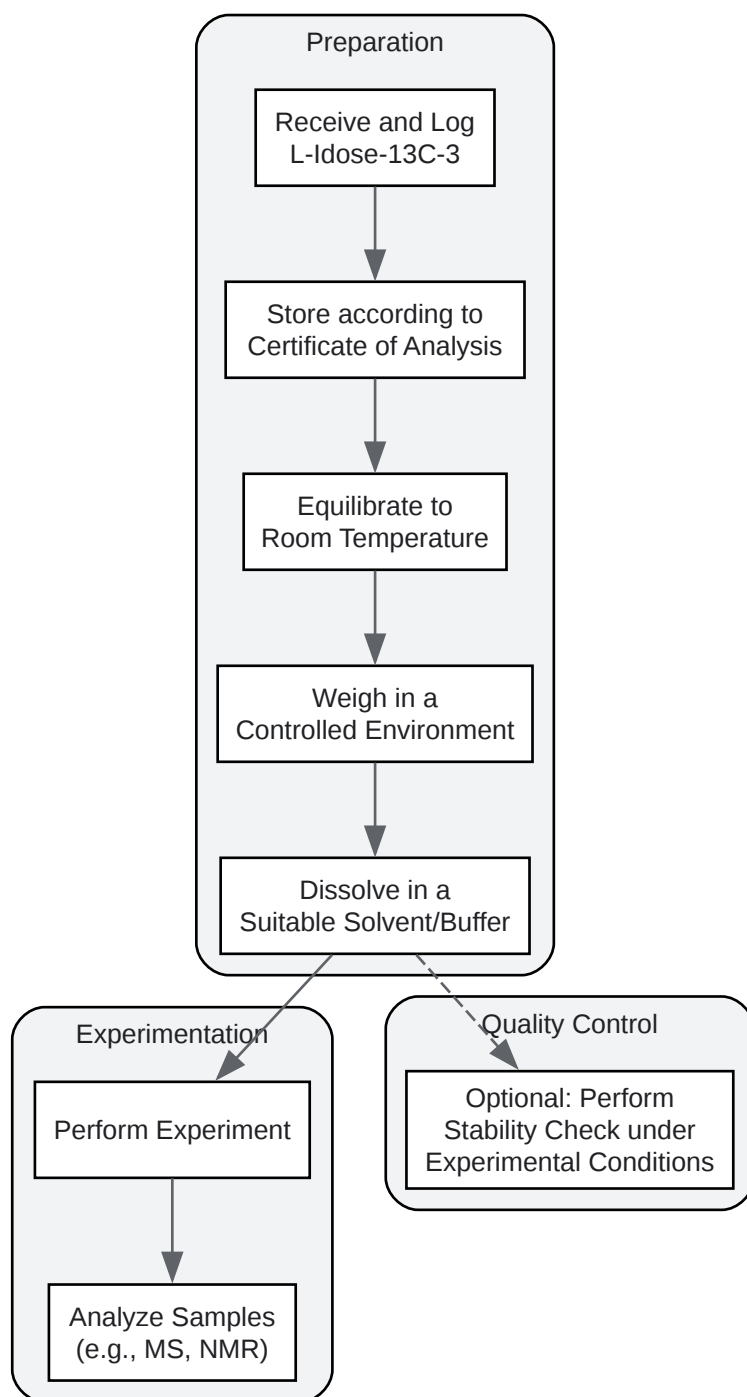
- Avoid dust formation.
- Avoid breathing mist, gas, or vapors.
- Use personal protective equipment.
- Ensure adequate ventilation.

- Remove all sources of ignition.
- Collect and arrange for disposal in suitable, closed containers.

## Potential Degradation Pathway

While specific studies on the degradation of **L-Idose-13C-3** are not readily available, a potential degradation pathway can be inferred from the general chemistry of monosaccharides. In aqueous solutions, aldoses like L-Idose can undergo epimerization and degradation, particularly under heating or non-neutral pH conditions. A plausible pathway involves the Lobry de Bruyn-Alberda van Ekenstein transformation, leading to the formation of the corresponding ketose (L-Sorbose) and other epimers.





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## References

- 1. Buy L-Idose-13C-1 [smolecule.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. isotope.bocsci.com [isotope.bocsci.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. L-Idose - Aqueous solution | 5934-56-5 | MI04205 [biosynth.com]
- 7. chemicalbook.com [chemicalbook.com]
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